Technical Guide: Boc-Lys(Tfa)-AMC (CAS 97885-44-4)

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Compound of Interest		
Compound Name:	*Boc-Lys(Tfa)-AMC*	
CAS No.:	*97885-44-4*	
Cat. No.:	*B558166*	*Get Quote*

High-Sensitivity Substrate for Class IIa Histone Deacetylases

Molecular Weight: 499.49 g/mol Molecular Formula:

CAS Number: 97885-44-4[1][2][3][4][5][6][7]

Executive Summary & Application Scope

Boc-Lys(Tfa)-AMC is a specialized fluorogenic substrate engineered for the quantification of Class IIa Histone Deacetylases (HDACs 4, 5, 7, and 9) and HDAC8.[8] Unlike the standard acetylated substrate (Boc-Lys(Ac)-AMC), which is efficiently cleaved by Class I HDACs, the trifluoroacetyl (Tfa) group provides a critical kinetic advantage for assaying Class IIa enzymes.

Class IIa HDACs exhibit negligible catalytic activity toward varying acetylated lysine substrates due to a tyrosine-to-histidine substitution in their catalytic site. The Tfa moiety, with its electron-withdrawing fluorine atoms, increases the electrophilicity of the carbonyl carbon, rendering the amide bond more susceptible to nucleophilic attack by the active site zinc-bound water of Class IIa HDACs.

Key Application: High-Throughput Screening (HTS) for HDAC inhibitors, kinetic profiling of Class IIa isozymes, and selectivity assays.

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Physicochemical Profile

Property	Specification
Chemical Name	N-(tert-Butoxycarbonyl)-Nε-trifluoroacetyl-L-lysine-4-methylcoumaryl-7-amide
Molecular Weight	499.49 Da
Appearance	White to off-white lyophilized powder
Solubility	Soluble in DMSO (>10 mM), DMF, and Ethanol
Excitation / Emission	/ (Free AMC)
Purity	(HPLC)
Storage	, desiccated and protected from light

Mechanism of Action: The Protease-Coupled Assay

The detection of HDAC activity using **Boc-Lys(Tfa)-AMC** relies on a two-step enzymatic cascade. The substrate itself is non-fluorescent. Fluorescence is only generated upon the sequential action of the Deacetylase (HDAC) and a Developer protease (typically Trypsin).

Step 1: Deacetylation (The Specificity Step)

The HDAC enzyme removes the trifluoroacetyl (Tfa) group from the

-amino group of the lysine residue. This reaction is the rate-limiting step and determines the assay's specificity.

- Substrate: **Boc-Lys(Tfa)-AMC** (Non-fluorescent)
- Product: Boc-Lys-AMC (Non-fluorescent intermediate)

Step 2: Proteolytic Cleavage (The Signal Generation)

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The "Developer" solution containing Trypsin is added.[9] Trypsin specifically recognizes the positively charged, free

-amino group of the lysine (exposed in Step 1). It cleaves the amide bond between the lysine C-terminus and the AMC fluorophore.

- Substrate: Boc-Lys-AMC[1][2][3][4][5][6][7][8][9][10]
- Product: Boc-Lys + 7-Amino-4-methylcoumarin (AMC) (Highly Fluorescent)[10]

Note: If the Tfa group remains attached (no HDAC activity), Trypsin cannot recognize the lysine side chain, and no cleavage occurs.

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Caption: Two-step fluorogenic signaling pathway. Specific removal of the Tfa group by HDAC enables Trypsin-mediated release of the AMC fluorophore.

Validated Experimental Protocol

This protocol is optimized for a 96-well plate format using recombinant HDAC4, 5, or 7.

Reagents Preparation

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- Assay Buffer: 50 mM Tris-HCl (pH 8.0), 137 mM NaCl, 2.7 mM KCl, 1 mM

  , 0.1 mg/mL BSA.

- Substrate Stock: Dissolve **Boc-Lys(Tfa)-AMC** in DMSO to 10 mM. Aliquot and store at

  .

- Developer Solution: 10 mg/mL Trypsin in Assay Buffer (prepare fresh or store frozen). Optional: Add 1-2

  M Trichostatin A (TSA) to the developer to stop the HDAC reaction immediately upon addition.

Step-by-Step Workflow

- Enzyme Incubation:
  - Add 40

    L of diluted HDAC enzyme (approx. 5–50 ng/well depending on specific activity) to the well.

  - Control: Add 40

    L Assay Buffer to "No Enzyme" blank wells.

- Substrate Addition:
  - Dilute 10 mM Stock to 100

    M in Assay Buffer (2x working concentration).

  - Add 10

    L of 100

    M substrate to each well (Final conc: 20

    M).

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- Incubate at

  for 30–60 minutes.

- Signal Development:
  - Add 50

    L of Developer Solution (Trypsin + optional Stop Reagent) to each well.
  - Incubate at Room Temperature for 15–20 minutes.
- Measurement:
  - Read fluorescence on a plate reader.
  - Excitation: 360 nm | Emission: 460 nm.[10]

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
High Background	Spontaneous hydrolysis or Trypsin contamination.	Ensure Substrate Stock is stored in anhydrous DMSO. Verify Trypsin is only added after the HDAC step.
Low Signal	Inefficient deacetylation of Class IIa enzymes.	Class IIa HDACs have low intrinsic activity. Ensure you are using the Tfa substrate, not the Ac substrate. Increase enzyme concentration or incubation time.
Inner Filter Effect	Compound precipitation or color interference.	Keep DMSO concentration < 2% in the final assay. Check solubility of test inhibitors.

References

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- Riester, D., et al. (2004). A High-Throughput Assay for Histone Deacetylase Inhibitors. Biochemical and Biophysical Research Communications.
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Sources

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